

Unveiling the Physicochemical Properties of Arachidyl Arachidate: A Technical Guide

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Compound of Interest

Compound Name: *Arachidyl arachidate*

Cat. No.: *B1619625*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point and solubility of **arachidyl arachidate** (also known as icosyl icosanoate), a wax ester of significant interest in various scientific and industrial applications, including pharmaceuticals and cosmetics. This document synthesizes available data, outlines detailed experimental protocols for property determination, and presents a logical workflow for analysis.

Core Physicochemical Data

Arachidyl arachidate is a saturated wax ester formed from arachidic acid and arachidyl alcohol, with the molecular formula C₄₀H₈₀O₂. Its long, saturated hydrocarbon chains dictate its physical properties, making it a solid at room temperature with low aqueous solubility.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **arachidyl arachidate**. It is important to note that a precise experimental value for the melting point of **arachidyl arachidate** is not readily available in the cited literature. The provided range is an estimation based on the analysis of similar long-chain saturated wax esters.

Property	Value	Notes
Molecular Formula	C ₄₀ H ₈₀ O ₂	
Molecular Weight	593.06 g/mol	[1]
Physical Description	Solid at room temperature	[1] [2]
Melting Point	Estimated 60-75 °C	This is an estimated range. Saturated wax esters with 26-48 carbon atoms typically melt between 38-73°C. For comparison, arachidic acid has a melting point of 75.4 °C.
Water Solubility	Insoluble	As a long-chain, nonpolar lipid, it is practically insoluble in water.
Organic Solvent Solubility	Soluble in nonpolar organic solvents	Generally soluble in solvents such as chloroform, ether, and benzene. Sparingly soluble in more polar organic solvents like ethanol.

Experimental Protocols

Accurate determination of the melting point and solubility of lipophilic compounds like **arachidyl arachidate** requires standardized and meticulous experimental procedures. Below are detailed methodologies adapted from established protocols for waxes and lipids.

Determination of Melting Point: Cooling Curve Method

This method is suitable for waxy substances and involves monitoring the temperature of the molten substance as it cools and solidifies. The temperature plateau in the cooling curve indicates the melting/freezing point.

Apparatus:

- Boiling tube

- Beaker (for water bath)
- Thermometer (calibrated, with 0.1 °C resolution)
- Stirrer
- Heat source (e.g., hot plate)
- Data logger or stopwatch and notebook

Procedure:

- Place a sample of **arachidyl arachidate** into a boiling tube and immerse the tube in a water bath.
- Heat the water bath gently while stirring the sample until the **arachidyl arachidate** is completely molten and the temperature is approximately 10-15 °C above the expected melting point.
- Remove the boiling tube from the water bath and place it in an insulating jacket (e.g., a larger beaker with air as the insulator).
- Insert a calibrated thermometer and a stirrer into the molten sample, ensuring the thermometer bulb is fully immersed but not touching the bottom of the tube.
- Record the temperature at regular intervals (e.g., every 30 seconds) while continuously and gently stirring the sample.
- Continue recording the temperature until the sample has completely solidified and the temperature has dropped several degrees below the solidification point.
- Plot a graph of temperature (y-axis) versus time (x-axis). The horizontal plateau on the curve represents the freezing point of the substance, which is equivalent to its melting point.

Determination of Solubility: Shake-Flask Method

The shake-flask method is a standard technique for determining the saturation solubility of a compound in a specific solvent.

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringes and filters (e.g., 0.45 µm PTFE)
- Analytical instrumentation for quantification (e.g., High-Performance Liquid Chromatography - HPLC, Gas Chromatography - GC)

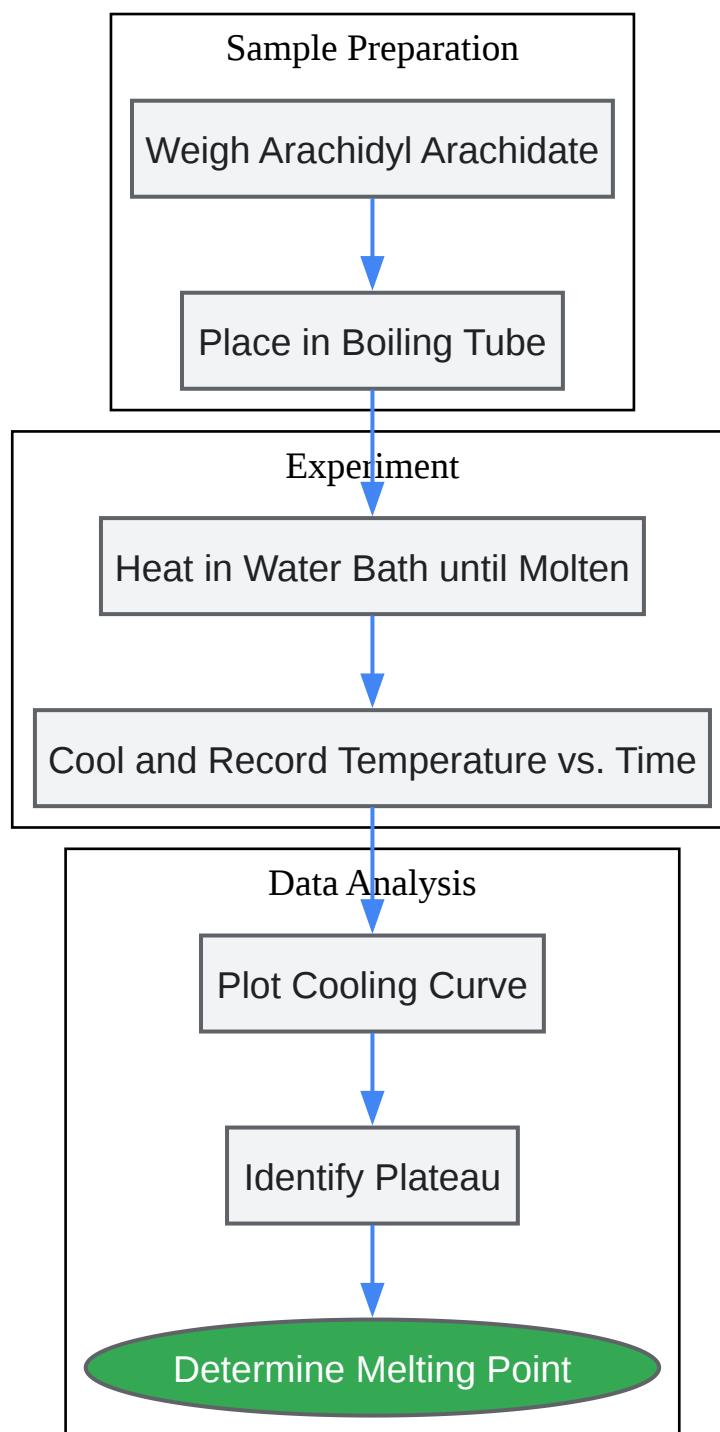
Procedure:

- Add an excess amount of **arachidyl arachidate** to a series of vials. The excess solid is crucial to ensure that saturation is reached.
- Add a known volume of the selected solvent (e.g., chloroform, ethanol, hexane) to each vial.
- Seal the vials tightly and place them in a constant temperature shaker bath set to a specific temperature (e.g., 25 °C).
- Agitate the vials for a sufficient period (e.g., 24-72 hours) to allow the system to reach equilibrium. The time required should be determined empirically.
- After equilibration, allow the vials to stand undisturbed at the same temperature to let the excess solid settle.
- Carefully withdraw a sample from the supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any undissolved solid particles.
- Dilute the filtered solution with a suitable solvent to a concentration within the analytical instrument's linear range.

- Quantify the concentration of **arachidyl arachidate** in the diluted sample using a pre-validated analytical method (e.g., HPLC or GC with an appropriate detector).
- Calculate the original solubility in the solvent, accounting for the dilution factor.

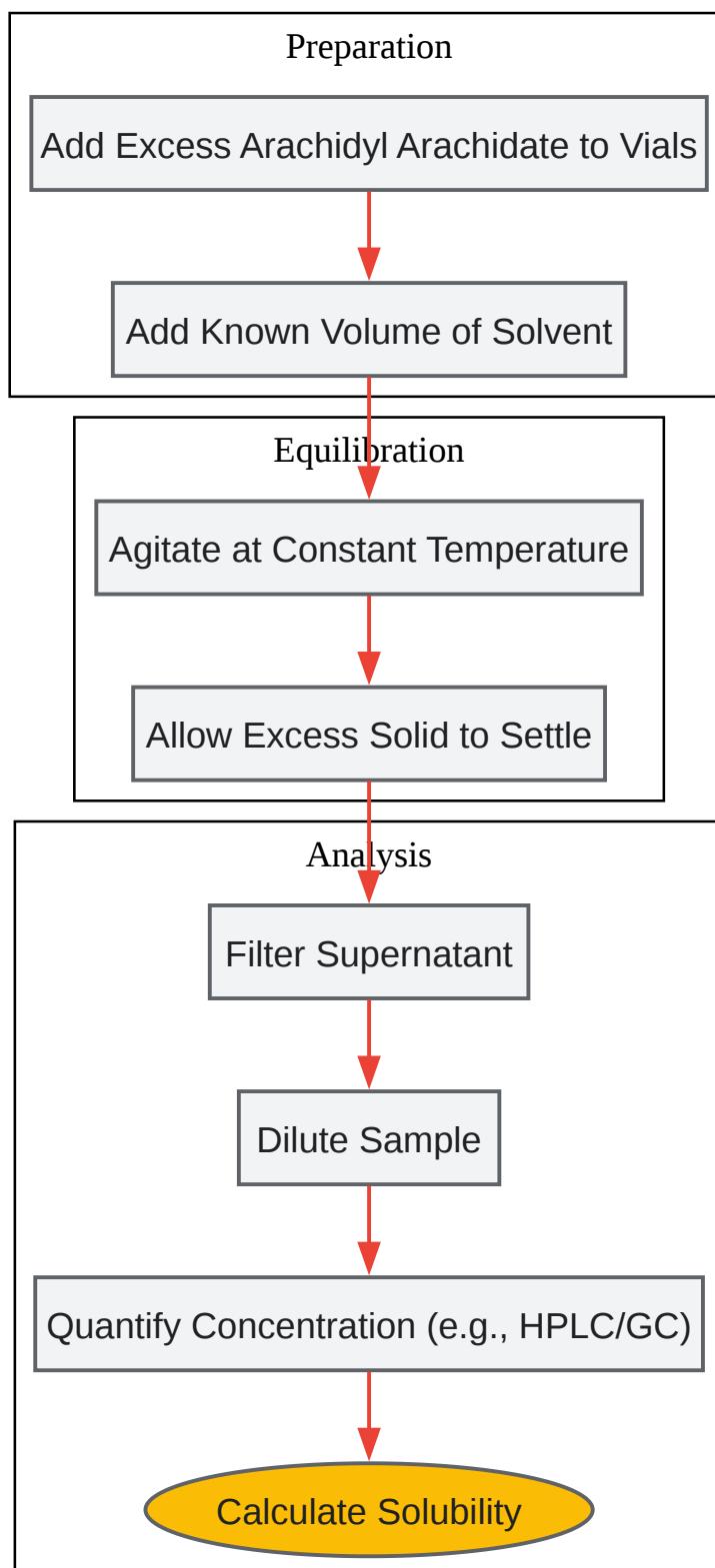
Logical Workflow and Pathway Visualization

The following diagrams illustrate the logical workflows for the experimental determination of the physicochemical properties of **arachidyl arachidate**.



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Workflow for Melting Point Determination



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Workflow for Solubility Determination

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References

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